

Physical properties of 1,2,5-Trichloronaphthalene (boiling point, density)

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Compound of Interest

Compound Name: 1,2,5-Trichloronaphthalene

Cat. No.: B15289549

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Physical Properties of 1,2,5-Trichloronaphthalene: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **1,2,5-Trichloronaphthalene**, specifically its boiling point and density. The information is presented to be a ready reference for laboratory and research applications.

Data Summary

The experimentally determined physical properties of **1,2,5-Trichloronaphthalene** are summarized in the table below.

Physical Property	Value	Units
Boiling Point	332.7	°C at 760 mmHg
Density	1.452	g/cm ³

Experimental Protocols

While the specific experimental setup used to determine the above values for **1,2,5-Trichloronaphthalene** is not detailed in readily available literature, the following describes

standard methodologies for determining the boiling point and density of solid organic compounds.

Boiling Point Determination (General Method)

A common and effective method for determining the boiling point of a small sample of a solid organic compound is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- A small amount of the **1,2,5-Trichloronaphthalene** sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample within the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then immersed in a Thiele tube containing heating oil, ensuring the sample is fully submerged.
- The side arm of the Thiele tube is gently heated, which induces convection currents in the oil, ensuring uniform heating.

- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.

Density Determination (General Method)

The density of a solid organic compound like **1,2,5-Trichloronaphthalene** can be accurately determined using gas pycnometry. This method is particularly useful for solids as it measures the true volume of the material, excluding pore space.

Apparatus:

- Gas pycnometer
- Analytical balance
- Inert gas supply (typically helium)

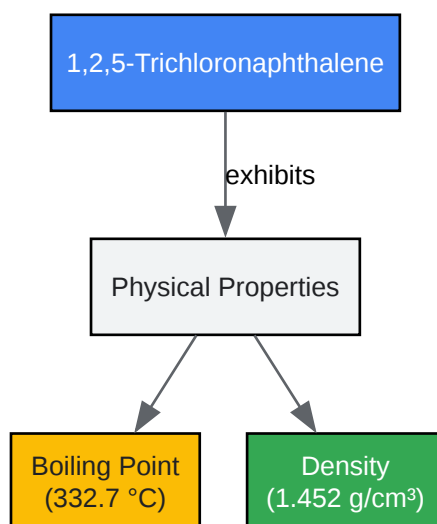
Procedure:

- The mass of the **1,2,5-Trichloronaphthalene** sample is precisely measured using an analytical balance.
- The sample is placed into the sample chamber of the gas pycnometer.
- The system is sealed, and the sample chamber is purged with an inert gas, typically helium, to remove any adsorbed gases from the sample surface.
- A known quantity of the inert gas is introduced into a reference chamber of a known volume, and the pressure is measured.

- A valve is then opened, allowing the gas to expand into the sample chamber.
- Once the pressure equilibrates, the new pressure is recorded.
- Using the principles of the ideal gas law (Boyle's Law), the volume of the solid sample can be calculated based on the pressure difference and the known volumes of the chambers.
- The density is then calculated by dividing the mass of the sample by its measured volume.

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties.



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Caption: Relationship between **1,2,5-Trichloronaphthalene** and its physical properties.

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